Application Note: Solubility & Handling of 2-Fluoro-4-(2-methoxyethoxy)aniline

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Compound of Interest

Compound Name:	*2-Fluoro-4-(2-methoxyethoxy)aniline*
Cat. No.:	*B7872790*

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[1]

Abstract & Application Context

2-Fluoro-4-(2-methoxyethoxy)aniline is a functionalized aniline derivative characterized by a lipophilic fluorinated core and a polar methoxyethoxy tail.[1] This dual nature dictates its solubility profile: the aromatic ring drives solubility in organic solvents, while the ether chain enhances compatibility with polar protic solvents relative to non-functionalized fluoroanilines.

Primary Applications:

- Medicinal Chemistry: Key building block for aminopyrimidine or quinazoline-based kinase inhibitors.
- Analytical Standards: Purity assessment via HPLC/LC-MS requires stable, precipitate-free stock solutions.

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Physicochemical Profile & Solubility Data

Key Properties

Property	Value	Notes
Physical State	Solid or Semi-solid (Low MP)	May exist as a viscous oil or waxy solid at RT depending on purity/batch.[1]
LogP (Predicted)	~1.5 - 2.0	Moderately lipophilic; readily crosses membranes.[1]
pKa (Predicted)	~3.5 - 4.0 (Aniline N)	Weak base; protonates in acidic media.[1]
Hygroscopicity	Moderate	The ether chain can absorb atmospheric moisture.

Solubility Assessment

Data represents conservative estimates based on structural analogs (e.g., 4-(2-methoxyethoxy)aniline).[1]

Solvent	Solubility Rating	Estimated Max Conc.	Application
DMSO	Excellent	> 100 mg/mL (> 500 mM)	Primary Stock Solution
Methanol	Good	> 50 mg/mL	Working dilutions, HPLC mobile phase
Ethanol	Good	> 30 mg/mL	Alternative organic solvent
Water	Poor	< 1 mg/mL	Insoluble at neutral pH; requires acidification.[1]
1N HCl	Moderate	~10-20 mg/mL	Soluble as the hydrochloride salt.

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Protocol: Preparation of Stock Solutions

Safety & Handling (Prerequisite)

- Hazards: Classed as an irritant (H315, H319) and potentially harmful if swallowed (H302).
- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory. Handle in a fume hood to avoid inhalation of amine vapors.[2][3]
- State Check: If the compound appears as a solidified mass in the bottle, gently warm the container to 30–35°C to liquefy or loosen it before weighing.

Protocol A: 100 mM DMSO Stock Solution

Objective: Create a stable, high-concentration master stock for long-term storage.

Materials:

- **2-Fluoro-4-(2-methoxyethoxy)aniline** (Solid/Oil)[1]
- Anhydrous DMSO (Grade: ≥99.9%, Cell Culture Tested)[1]
- Vortex mixer[1]
- Amber glass vials (Borosilicate)[1]

Procedure:

- Calculation: To prepare 1 mL of 100 mM solution:
  - Required Mass =
    .
- Weighing: Accurately weigh 18.5 mg of the compound into a tared amber glass vial.
  - Note: If the substance is oily, use a positive displacement pipette or weigh by difference using a syringe.
- Solvent Addition: Add 1000 µL (1 mL) of Anhydrous DMSO.

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- Dissolution:
  - Secure the cap tightly.[4]
  - Vortex at medium speed for 30 seconds.
  - Observation: The solution should become clear and colorless to pale yellow. If "schlieren" lines (swirls) persist, vortex for another 30 seconds.
- Inspection: Hold the vial up to a light source. Ensure no undissolved oil droplets or crystals remain at the bottom.

Protocol B: Methanol Working Solution (for HPLC/LC-MS)

Objective: Prepare a 1 mg/mL working standard compatible with reverse-phase chromatography.

Procedure:

- Aliquot: Transfer 10 µL of the 100 mM DMSO stock (from Protocol A) into a clean vial.
  - Mass Transferred:

    (This is a dilution, calculation below is for direct weigh-in).
  - Alternative (Direct Weigh): Weigh 10 mg of compound into a 10 mL volumetric flask.
- Dilution: Add 10 mL of HPLC-grade Methanol.
- Mixing: Invert the flask 10 times or sonicate for 1 minute.
- Filtration: If used for injection, filter through a 0.22 µm PTFE syringe filter to remove any potential dust or particulates.

Stability & Storage Guidelines

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To maintain the integrity of the **2-Fluoro-4-(2-methoxyethoxy)aniline** stock, strict adherence to storage protocols is required.[1] Anilines are prone to oxidation (browning) over time.

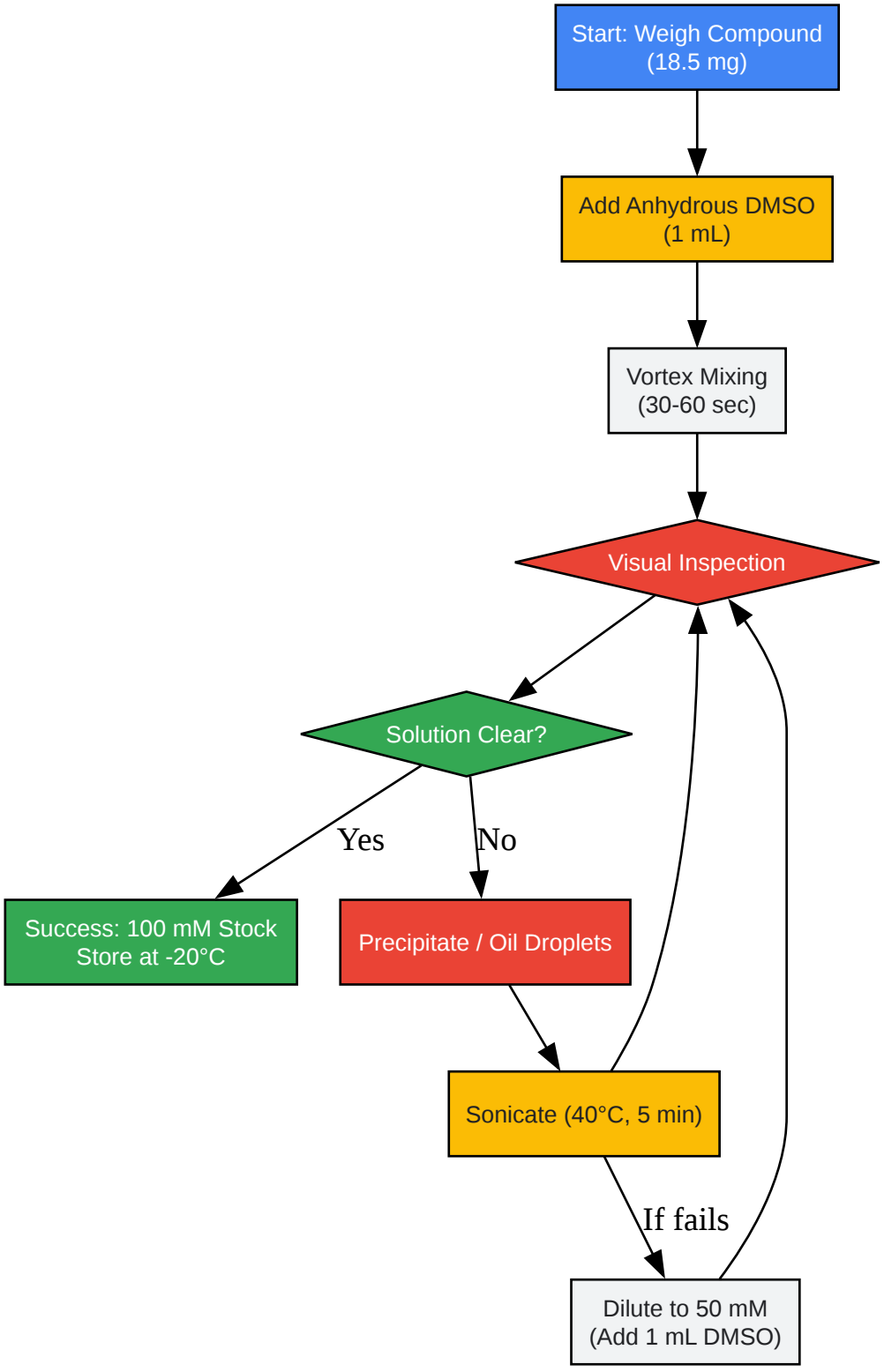
- Temperature: Store DMSO stocks at -20°C or -80°C.
- Light: Protect from light using amber vials or aluminum foil wrapping.
- Freeze/Thaw: Limit to < 5 cycles. Aliquot the master stock into smaller volumes (e.g., 50 µL) to avoid repeated thawing.
- Hygroscopicity: DMSO is hygroscopic.[5] Equilibrate the frozen vial to room temperature before opening to prevent water condensation inside the vial, which can precipitate the compound.

Visual Workflows

Dissolution & Decision Logic

This diagram outlines the logical flow for solubilizing the compound and handling potential issues.

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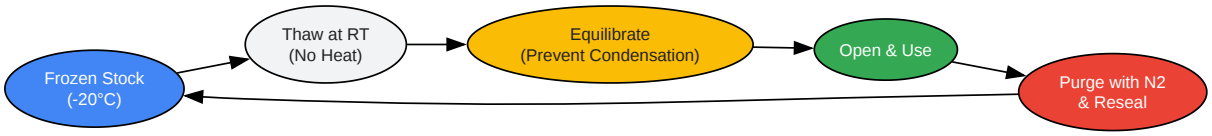
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Caption: Step-by-step decision tree for preparing a stable DMSO stock solution.

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Storage & Stability Cycle

This diagram illustrates the correct handling of frozen stocks to prevent degradation.



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Caption: Best practices for freeze-thaw cycles to minimize moisture uptake and oxidation.

References

- Chemical Substance Data: **2-Fluoro-4-(2-methoxyethoxy)aniline** (CAS 897732-61-5).[1] ChemSrc. Retrieved from [Link][1]
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[https://www.benchchem.com/product/b7872790/docs#application-note-solubility-handling-of-2-fluoro-4-2-methoxyethoxy-aniline]

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